

Application Notes: Solasonine Formulation for Topical Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solasonine

Cat. No.: B1682107

[Get Quote](#)

Introduction

Solasonine is a glycoalkaloid naturally found in plants of the Solanaceae family, such as *Solanum nigrum*.^[1] It has garnered significant attention from the scientific community for its potential therapeutic applications, particularly in oncology.^[2] Numerous studies have demonstrated that **solasonine** can suppress tumor growth by inducing apoptosis (programmed cell death), inhibiting proliferation, and activating ferroptosis.^{[1][3][4]} Its mechanism of action often involves the disruption of cell membrane integrity and modulation of key signaling pathways, including the PI3K/Akt, MAPK, and Bcl-2/Bax/caspase-3 pathways.^{[1][3]}

These application notes provide a comprehensive overview and detailed protocols for the preparation, evaluation, and mechanistic investigation of a **solasonine**-based topical formulation intended for research purposes. The primary focus is on applications related to skin disorders, such as non-melanoma skin cancers, where topical delivery offers a targeted therapeutic approach.^[5]

Physicochemical Properties of Solasonine

A thorough understanding of **solasonine**'s properties is essential for successful formulation development.

Property	Value	Source(s)
Chemical Formula	C ₄₅ H ₇₃ NO ₁₆	[1]
Molar Mass	884.070 g·mol ⁻¹	[1]
CAS Number	19121-58-5	[1]
Appearance	Powder	[6]
Solubility	DMSO: 45 mg/mL (50.9 mM). Soluble in hot ethanol and hot dioxane; slightly soluble in hot water.	[6][7]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year. Keep away from direct sunlight and moisture.	[6]

Section 1: Formulation Protocol

This section details the preparation of a 0.5% w/w **solasonine** topical gel. This formulation is based on methodologies described for creating stable and effective topical delivery systems for glycoalkaloids.[5][8]

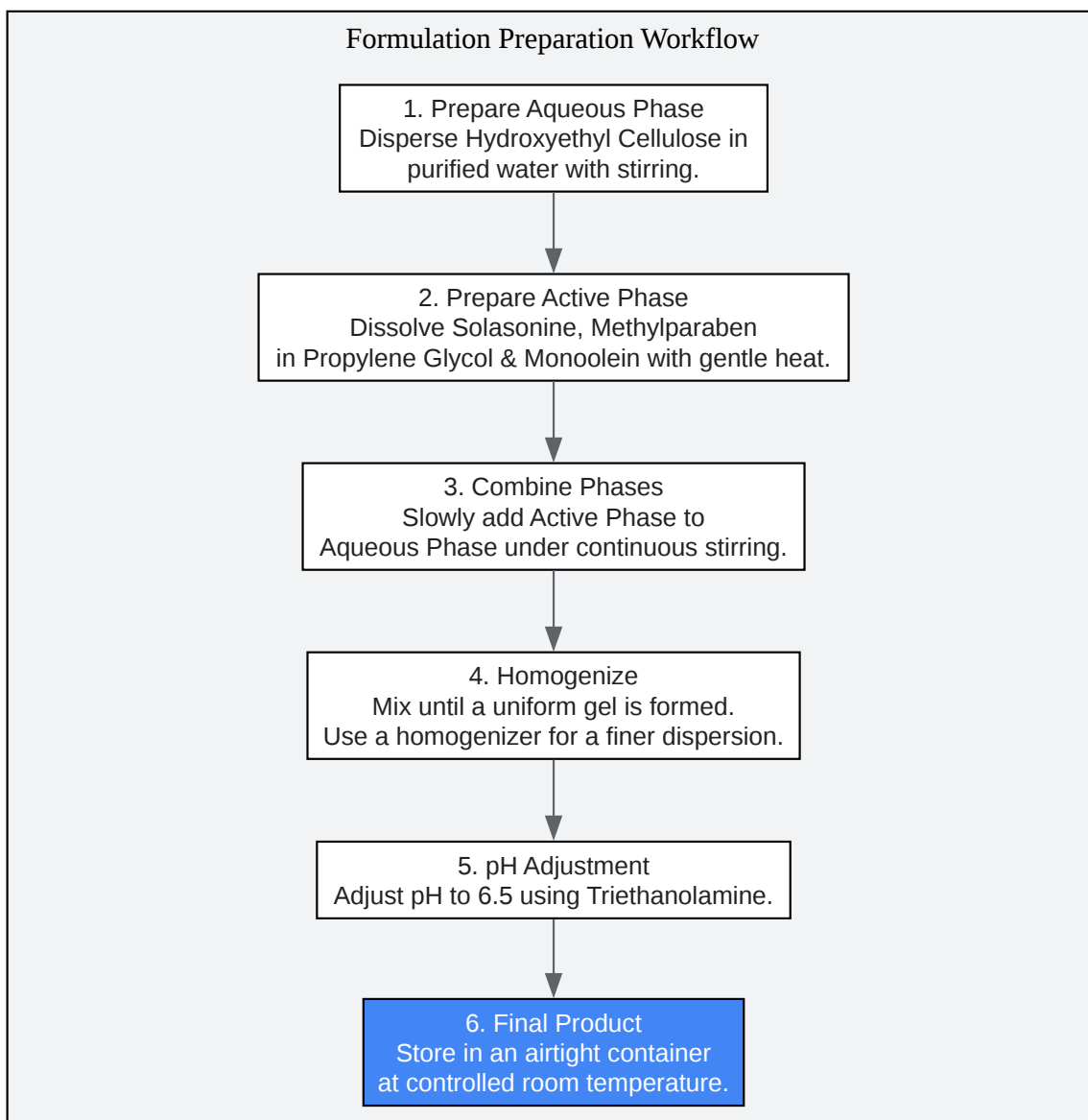
Formulation Components

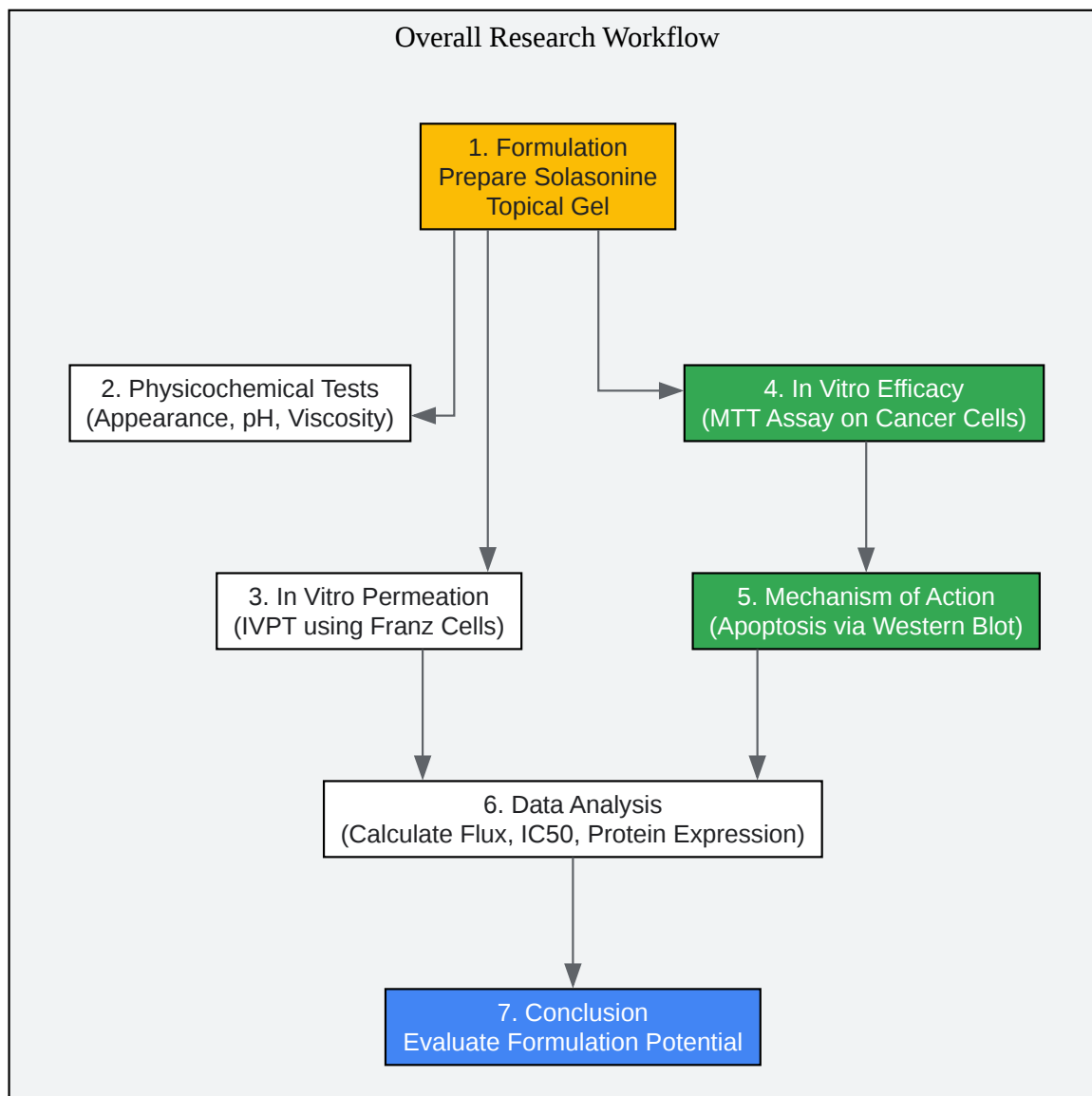
Component	Function	% w/w
Solasonine	Active Pharmaceutical Ingredient (API)	0.5%
Propylene Glycol	Solvent / Penetration Enhancer	5.0%
Monoolein	Penetration Enhancer	5.0%
Hydroxyethyl Cellulose	Gelling Agent	2.0%
Methylparaben	Preservative	0.1%
Purified Water	Vehicle	87.4%
Triethanolamine	pH Adjuster	q.s. to pH 6.5

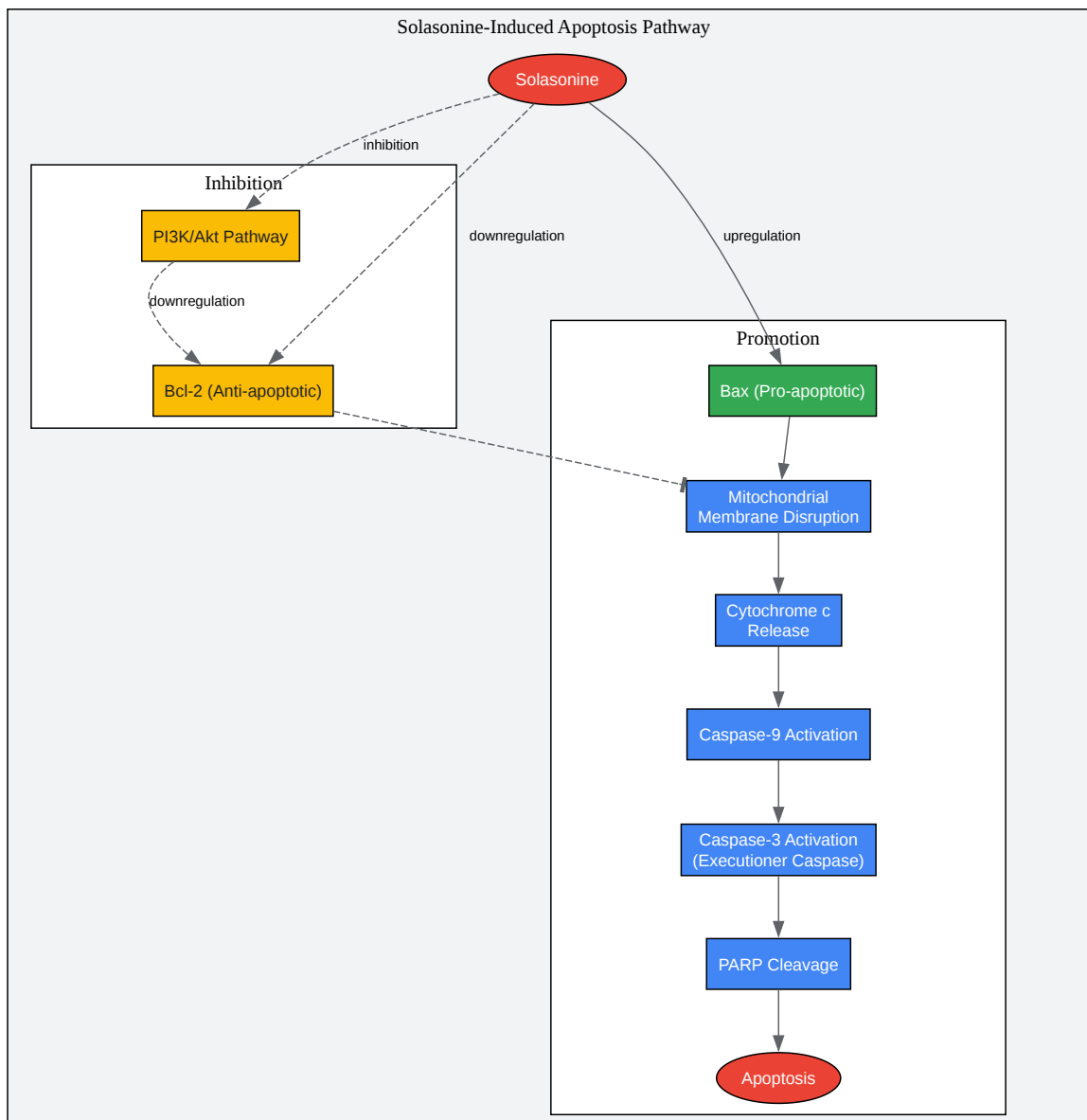
Equipment and Materials

- Analytical balance
- Magnetic stirrer with heating plate
- Beakers and graduated cylinders
- pH meter
- Homogenizer (optional, for improved uniformity)
- Spatulas and weighing paper

Preparation Workflow







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solasonine - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Solasonine Induces Apoptosis and Inhibits Proliferation of Bladder Cancer Cells by Suppressing NRP1 Expression - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Solasonine Suppresses the Proliferation of Acute Monocytic Leukemia Through the Activation of the AMPK/FOXO3A Axis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. In vitro and in vivo evaluation of the delivery of topical formulations containing glycoalkaloids of Solanum lycocarpum fruits - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Solasonine | TargetMol [targetmol.com]
- 7. SOLASONINE | 19121-58-5 [chemicalbook.com]
- 8. Preparation of Ointments, Pastes, Creams and Gels | Pharmaguideline [pharmaguideline.com]
- To cite this document: BenchChem. [Application Notes: Solasonine Formulation for Topical Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682107#solasonine-formulation-for-topical-application]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com